

# Brepocitinib Frontal Fibrosing Alopecia Severity Index FFASI reduction

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## Compound Focus: Brepocitinib

CAS No.: 1883299-62-4

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## Efficacy and Safety Data from Phase 2a Trial

The following table summarizes the core outcomes for FFA patients treated with **brepocitinib** 45 mg daily over a 24-week period [1] [2]:

Outcome Measure	Result at Week 24	Key Findings
FFA Severity (FFASI)	-33.6% mean change	Dose-dependent efficacy (15 mg & 30 mg QD also effective in other studies) [2] [3]
Disease Activity (LPPAI)	-51.0% mean change	Improvement in Lichen Planopilaris Activity Index [2]
Inflammatory Biomarker (CCL5)	Significant downregulation (p=0.004)	Key coprimary endpoint; confirms target engagement and reduced inflammation [1] [2]
Safety Profile	Generally well-tolerated	Most adverse events (AEs) mild to moderate (e.g., acne, anemia); severe AEs rare [2]

**Patient Response Factor:** The study noted that patients with a shorter disease duration (less than 5 years) showed greater improvement in clinical scores compared to those with longer-standing disease [2].

## Experimental Protocol Overview

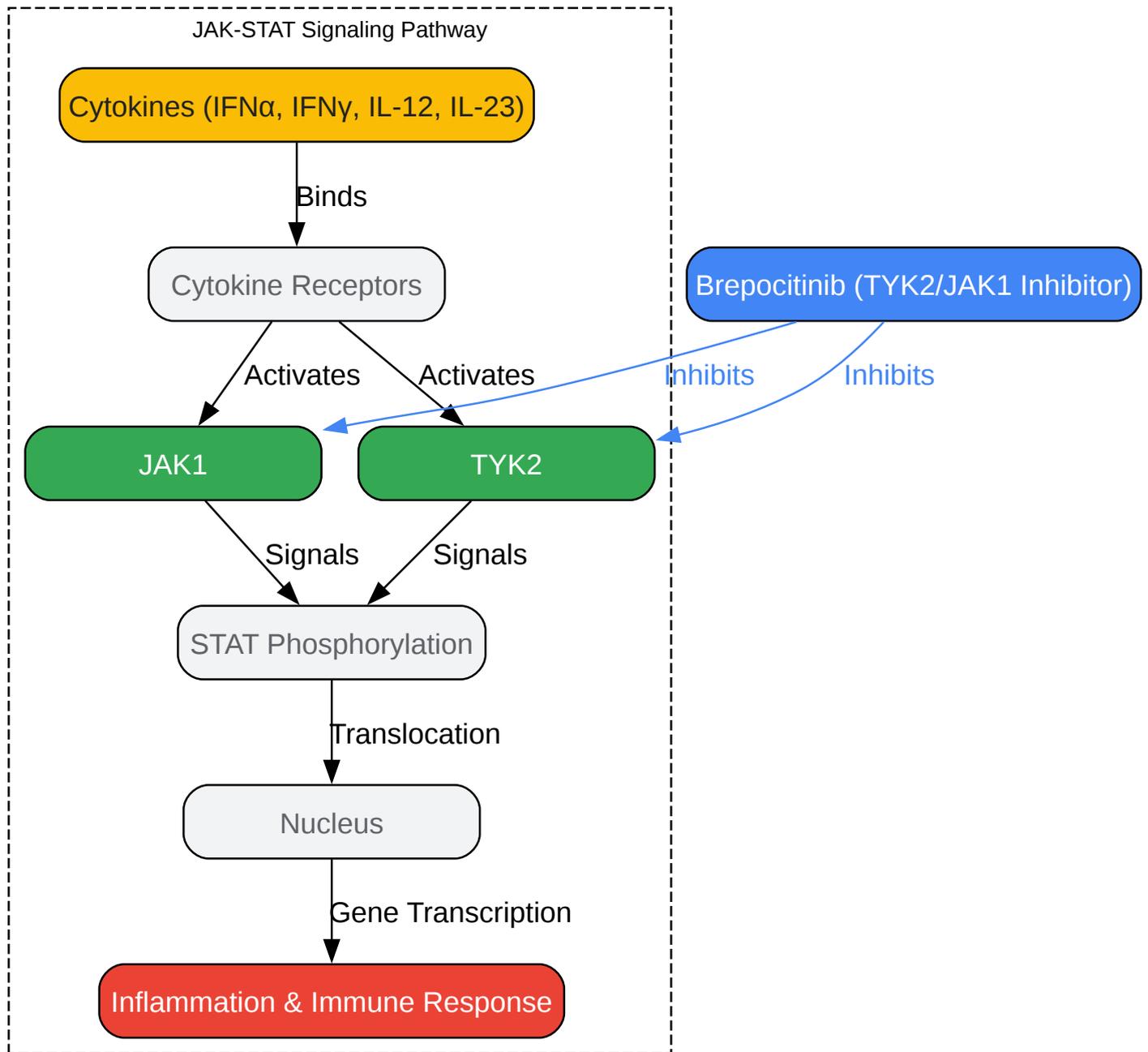
The data was generated from a **randomized, double-blind, placebo-controlled, single-center phase 2a trial** (NCT05076006) conducted from June 2021 to September 2024 [1] [2].

- **Patient Population:** The trial included adults ( $\geq 18$  years) diagnosed with FFA, as well as Lichen Planopilaris (LPP) or Central Centrifugal Cicatricial Alopecia (CCCA). Disease duration ranged from 6 months to 7 years [2].
- **Intervention and Dosing:**
  - Patients were randomized 3:1 to receive either **brepocitinib 45 mg** or a matching **placebo** orally once daily for the initial 24 weeks.
  - This was followed by a 24-week extension period where all patients received **brepocitinib** [1] [2].
- **Primary Endpoints:** The co-primary endpoints at week 24 were:
  - Change in lesional scalp expression of the inflammatory biomarker **CCL5**.
  - Change in lesional expression of fibrosis-related markers.
  - Safety [1].
- **Key Assessments:**
  - **Biomarker Analysis:** Lesional scalp biopsies were collected at baseline, week 24, and week 48 for gene expression analysis [1] [2].
  - **Clinical Scoring:** Disease activity was measured using standardized tools like the Frontal Fibrosing Alopecia Severity Index (FFASI) and Lichen Planopilaris Activity Index (LPPAI) [2].

## Mechanism of Action: TYK2/JAK1 Inhibition

**Brepocitinib** is an oral selective dual inhibitor of **TYK2** (Tyrosine Kinase 2) and **JAK1** (Janus Kinase 1). This mechanism is central to its therapeutic effect in FFA, which is driven by a Th1/IFN $\gamma$  (T-helper 1/Interferon-gamma) autoimmune response that attacks hair follicles [4] [2].

The diagram below illustrates how **brepocitinib** intervenes in the inflammatory signaling pathway implicated in FFA.



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This targeted inhibition reduces the production of pro-inflammatory cytokines and biomarkers, including **CCL5**, which was significantly downregulated in the trial, leading to reduced inflammation and clinical improvement [1] [2] [3].

## Interpretation and Context for Professionals

- **Promising but Preliminary:** The **33.6% reduction in FFASI** at 24 weeks indicates a positive biological effect, positioning **brepocitinib** as a promising candidate for a condition with few effective treatments. However, this data is from a phase 2a trial. Confirmation in larger, phase 3 studies is essential to definitively establish its efficacy and safety profile [2].
- **Strategic Differentiation:** **Brepocitinib**'s dual TYK2/JAK1 inhibition may offer a more targeted approach compared to broader JAK inhibitors, potentially optimizing the benefit-risk profile by sparing JAK2 and JAK3 related functions [3].
- **Considerations for Future Trials:** The finding that **early intervention** (disease duration <5 years) leads to better outcomes is critical for trial design and may define the target patient population for future development [2].

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## References

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To cite this document: Smolecule. [Brepocitinib Frontal Fibrosing Alopecia Severity Index FFASI reduction]. Smolecule, [2026]. [Online PDF]. Available at:

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